

Application Notes: Cobalt Chloride Dihydrate as a Humidity Indicator in Desiccants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: COBALT CHLORIDE,
DIHYDRATE)

Cat. No.: B1175721

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The control of moisture is a critical parameter in research, manufacturing, and the long-term stability of chemical reagents and pharmaceutical products.[1][2] Moisture can lead to the degradation of active pharmaceutical ingredients (APIs), compromise the integrity of diagnostic kits, and affect the physical properties of solid dosage forms.[1][3] Desiccants, such as silica gel, are widely used to create and maintain a dry microenvironment within packaging and storage containers.[2][4]

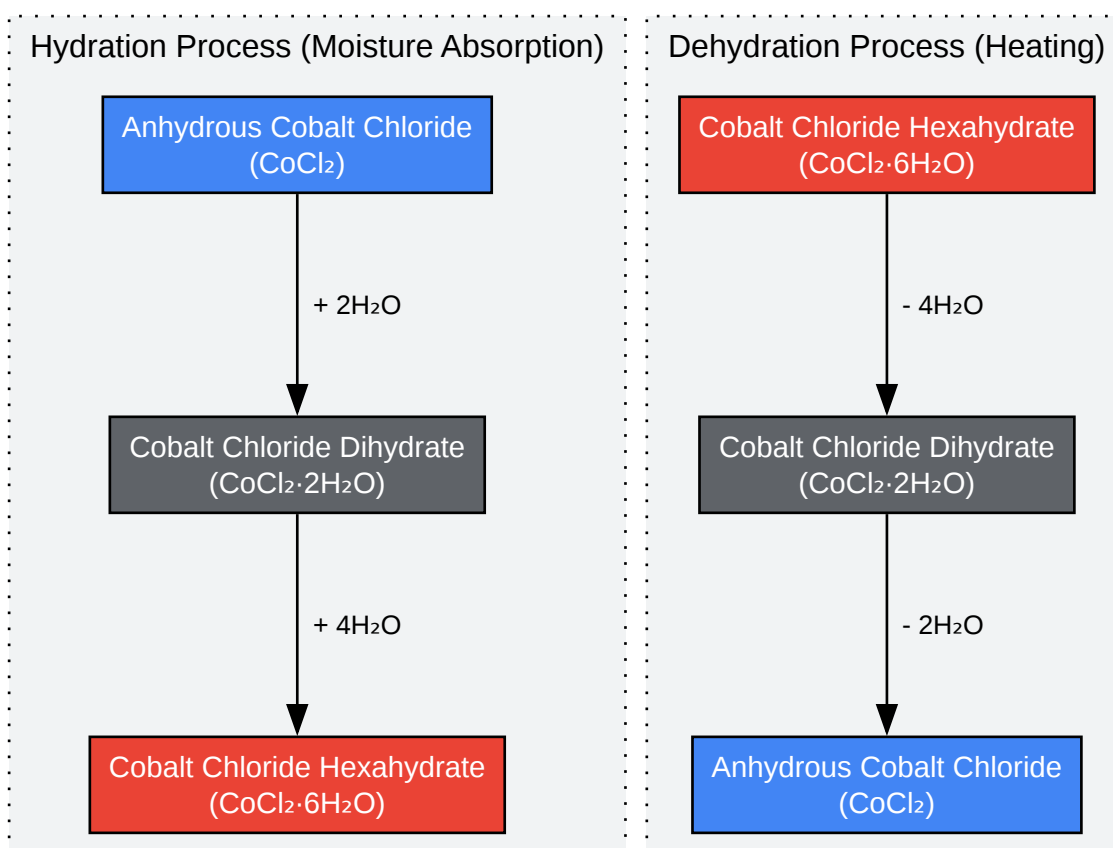
To ensure the continued efficacy of a desiccant, a visual indicator of its moisture saturation level is essential. Cobalt (II) chloride has historically been a common choice for this purpose due to its distinct and reversible color change upon hydration.[5][6] Anhydrous cobalt chloride is blue, and as it absorbs moisture, it transitions to purple and then pink upon full saturation.[7][8]

These application notes provide detailed information on the principles, applications, and protocols for using cobalt chloride dihydrate as a humidity indicator. It also addresses critical safety considerations and the current regulatory context surrounding its use.

Principle of Operation: The Chemistry of Color Change

The humidity-indicating property of cobalt chloride is based on the reversible hydration of the cobalt (II) ion (Co^{2+}). The coordination chemistry of the cobalt ion changes as water molecules displace chloride ions in its coordination sphere, resulting in a visible color shift.

The process begins with the anhydrous form, CoCl_2 , which is blue.[4] As it is exposed to humidity, it absorbs water molecules, first forming the dihydrate, $\text{CoCl}_2 \cdot 2\text{H}_2\text{O}$, which is purple.[5][7] With continued moisture absorption, it forms the hexahydrate, $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$, which is pink.[6][7] This transformation is a chemical equilibrium, and the reaction can be reversed by heating, which drives off the water and restores the blue, anhydrous state.[7][9]



[Click to download full resolution via product page](#)

Caption: Reversible hydration and dehydration of cobalt chloride.

Quantitative Data: Color Change at Different Hydration States

The color of cobalt chloride-impregnated desiccants provides a semi-quantitative indication of the relative humidity (% RH) within a sealed environment. While the exact transition points can be influenced by the substrate and concentration, the general correlation is well-established.^[7] Commercial indicator cards can be formulated to change color at specific relative humidity thresholds.^{[7][10][11]}

Hydrate Form	Chemical Formula	Color	Typical Relative Humidity (RH)	State
Anhydrous	CoCl ₂	Blue	< 20% RH	Dry / Active
Dihydrate	CoCl ₂ ·2H ₂ O	Purple	Intermediate RH	Partially Saturated
Hexahydrate	CoCl ₂ ·6H ₂ O	Pink	> 50-60% RH	Saturated / Spent

Applications in Research and Drug Development

Cobalt chloride-indicating desiccants are valuable tools for:

- **Stability Testing:** In pharmaceutical stability studies, desiccants are used to protect products from moisture.^[3] The indicator provides a quick visual check that the packaging integrity is maintained and the desiccant is functional.
- **Protection of Sensitive Materials:** Moisture-sensitive APIs, reagents, and diagnostic test strips can be stored with indicating desiccants to ensure they remain in a dry environment.^{[3][6]}
- **Laboratory Desiccators:** Indicating silica gel is commonly placed in the base of laboratory desiccators to keep contents dry and to signal when the desiccant needs regeneration.^[12]
- **Packaging Integrity:** A blue indicator provides confidence that a product has been protected from ambient humidity throughout the supply chain. A change to pink can indicate a breach in the packaging seal.^[13]

Experimental Protocols

Safety Precaution: Cobalt (II) chloride is classified as a substance that may cause cancer, is toxic if swallowed, and may cause allergic skin or respiratory reactions.^{[14][15][16]} All handling should be performed in a certified fume hood while wearing appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

Protocol 1: Preparation of Cobalt Chloride Indicating Silica Gel

This protocol describes how to impregnate standard non-indicating silica gel with cobalt chloride.

5.1.1 Materials & Equipment

- Cobalt (II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)^[17]
- Non-indicating silica gel beads
- Deionized water
- Beaker (500 mL)
- Glass stirring rod
- Drying oven
- Evaporating dish or heat-resistant tray

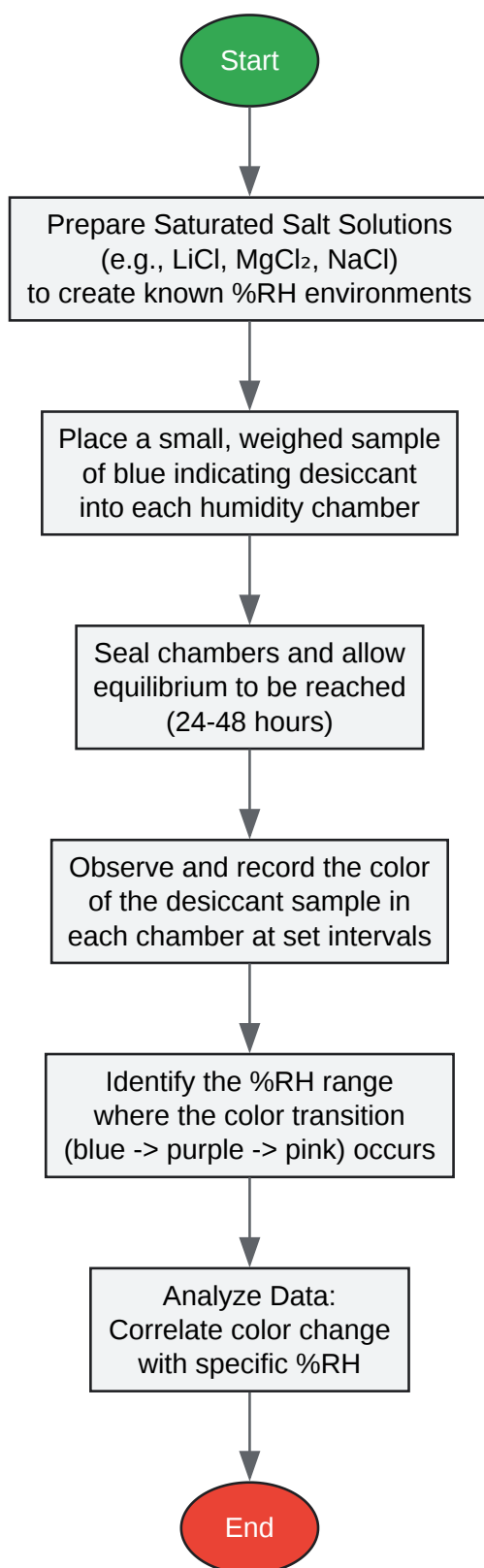
5.1.2 Procedure

- Prepare Solution: In a fume hood, dissolve 2-5 grams of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ in 100 mL of deionized water.^{[11][17]} Stir until the crystals are fully dissolved. The solution will be pink/red.
- Impregnation: Place 100 grams of non-indicating silica gel into a large beaker and pour the cobalt chloride solution over the beads, ensuring they are fully submerged.

- Soaking: Allow the silica gel to soak for 1-2 hours, stirring occasionally to ensure uniform coating.
- Drying & Activation: Carefully decant the excess solution. Spread the impregnated silica gel in a thin layer on an evaporating dish. Place the dish in a drying oven set to 120-150°C.[9]
- Monitor Color Change: Heat the gel until it turns a uniform, deep blue color. This indicates that the water has been driven off and the desiccant is activated.[17]
- Storage: Once cooled, immediately transfer the blue indicating silica gel to an airtight, moisture-proof container for storage.

Protocol 2: Performance Evaluation of Indicating Desiccant

This protocol outlines a method to quantitatively assess the relative humidity at which a prepared indicating desiccant changes color.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative evaluation of indicating desiccants.

5.2.1 Materials & Equipment

- Prepared indicating silica gel (from Protocol 1)
- Several sealed environmental chambers or desiccators
- Saturated salt solutions to create known RH environments (e.g., MgCl_2 for ~33% RH, NaCl for ~75% RH at 20°C)
- Hygrometer to verify RH
- Shallow sample dishes

5.2.2 Procedure

- **Prepare Humidity Chambers:** Prepare a series of sealed chambers, each containing a saturated solution of a different salt to establish a fixed relative humidity. Place a hygrometer in each to confirm the RH level.
- **Sample Preparation:** Place a small (e.g., 1-2 gram) sample of the activated (blue) indicating silica gel into a shallow dish.
- **Exposure:** Place one sample dish into each of the prepared humidity chambers. Ensure the desiccant does not come into direct contact with the salt solution.
- **Equilibration and Observation:** Seal the chambers and allow them to equilibrate for at least 24 hours. Observe and record the color of the desiccant in each chamber.
- **Determine Transition Point:** Identify the relative humidity at which the color begins to change from blue to purple and from purple to pink. This provides the functional RH indication range for the prepared desiccant.

Safety, Handling, and Regulatory Context

6.1 Hazard Profile Cobalt (II) chloride and its hydrates are subject to stringent regulations globally. In the European Union, it is listed as a Substance of Very High Concern (SVHC) under REACH regulations due to its classification as:

- Carcinogenic: May cause cancer.[15]
- Mutagenic: Suspected of causing genetic defects.[15][16]
- Reprotoxic: May damage fertility or the unborn child.[16]
- Sensitizer: May cause an allergic skin or respiratory reaction.[14][16]

6.2 Handling and Disposal

- Always handle cobalt chloride compounds inside a fume hood.[15]
- Use designated PPE: nitrile gloves, safety goggles, and a lab coat.[18]
- Avoid generating dust.[15]
- Contaminated materials and excess chemicals must be disposed of as hazardous waste according to institutional and local regulations. Do not dispose of them in standard lab trash or down the drain.[18]

6.3 Cobalt-Free Alternatives Due to the health and environmental concerns associated with cobalt chloride, many organizations are transitioning to cobalt-free humidity indicators.[19] These alternatives provide similar functionality with a more favorable safety profile. Common alternatives are often based on copper chloride or other organic compounds and typically change color from brown or yellow (dry) to light blue or green (wet).[13][20] Researchers are encouraged to consider these safer alternatives for new applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. colorcon.com [colorcon.com]
- 2. colorcon.com [colorcon.com]

- 3. The Role of Desiccants in Pharmaceutical Stability Streampeak Group [streampeakgroup.com]
- 4. COBALT CHLORIDE - Molecule of the Month June 2016 - JSMol version [chm.bris.ac.uk]
- 5. Cobalt(II) chloride - Wikipedia [en.wikipedia.org]
- 6. cobalt-nickel.net [cobalt-nickel.net]
- 7. preclaboratories.com [preclaboratories.com]
- 8. quora.com [quora.com]
- 9. mt.com [mt.com]
- 10. US2580737A - Cobalt chloride humidity indicator - Google Patents [patents.google.com]
- 11. US2460071A - Cobalt chloride relative humidity indicators - Google Patents [patents.google.com]
- 12. brainly.com [brainly.com]
- 13. valdamarkdirect.com [valdamarkdirect.com]
- 14. cochise.edu [cochise.edu]
- 15. archpdfs.lps.org [archpdfs.lps.org]
- 16. geneseo.edu [geneseo.edu]
- 17. Preparing and using cobalt chloride indicator papers | Class experiment | RSC Education [edu.rsc.org]
- 18. fishersci.com [fishersci.com]
- 19. chromres.com [chromres.com]
- 20. KR100676777B1 - Preparation and Application of Cobalt Free Humidity Indicator - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes: Cobalt Chloride Dihydrate as a Humidity Indicator in Desiccants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175721#cobalt-chloride-dihydrate-as-a-humidity-indicator-in-desiccants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com